

4-Butoxy-4-oxo-3-phenylbutanoic acid molecular weight

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Compound of Interest

Compound Name: 4-Butoxy-4-oxo-3-phenylbutanoic acid

Cat. No.: B121062

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An in-depth analysis of the physicochemical properties of **4-Butoxy-4-oxo-3-phenylbutanoic acid** reveals its core molecular characteristics. This compound is the butyl ester of 4-oxo-4-phenylbutanoic acid. The molecular weight and formula are fundamental parameters for researchers in drug development and chemical synthesis.

Physicochemical Data Summary

The quantitative data for **4-Butoxy-4-oxo-3-phenylbutanoic acid** and its parent compound, 4-oxo-4-phenylbutanoic acid, are summarized below for clarity and comparison.

Table 1: Properties of **4-Butoxy-4-oxo-3-phenylbutanoic Acid** (Butyl 4-oxo-4-phenylbutanoate)

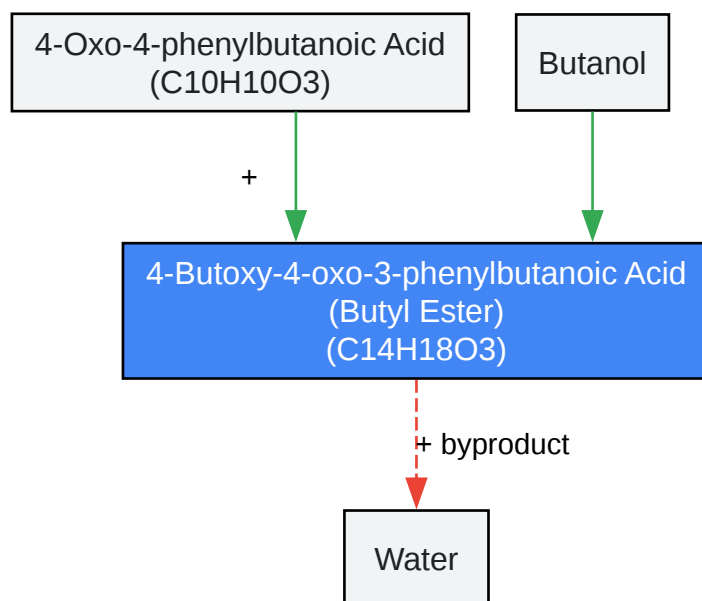
| Property | Value | Source |
|-------------------|--|---------------------|
| Molecular Weight | 234.29 g/mol | [1] |
| Molecular Formula | C ₁₄ H ₁₈ O ₃ | [1] |
| IUPAC Name | butyl 4-oxo-4-phenylbutanoate | [1] |

Table 2: Properties of Parent Compound (4-Oxo-4-phenylbutanoic Acid)

| Property | Value | Source |
|-------------------|--|-----------|
| Molecular Weight | ~178.18 g/mol | [2][3][4] |
| Molecular Formula | C ₁₀ H ₁₀ O ₃ | [2][3] |
| CAS Number | 2051-95-8 | [2][3][4] |
| Synonym | 3-Benzoylpropionic acid | [3] |

Logical Relationship: Esterification

The target compound, **4-Butoxy-4-oxo-3-phenylbutanoic acid**, is synthesized via the esterification of its parent carboxylic acid with butanol. This reaction forms a butyl ester and water as a byproduct. The logical workflow for this chemical transformation is depicted below.



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Caption: Logical diagram of the esterification process.

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References

- 1. 4-Oxo-4-phenylbutyric acid, butyl ester | C₁₄H₁₈O₃ | CID 12510434 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. 4-OXO-4-PHENYLBUTANOIC ACID | CAS 2051-95-8 [matrix-fine-chemicals.com]
- 4. 4-OXO-4-PHENYL-BUTYRIC ACID AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
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